

Technical Support Center: Etrimfos Standard Solutions

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Compound of Interest

Compound Name: *Etrimfos*

Cat. No.: *B1671772*

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This guide provides researchers, scientists, and drug development professionals with comprehensive information on the preparation, storage, and troubleshooting of **Etrimfos** standard solutions for analytical applications.

Frequently Asked Questions (FAQs)

Q1: What is **Etrimfos** and its primary use as an analytical standard?

A1: **Etrimfos** is an organophosphate insecticide.^[1] As an analytical standard, it is a high-purity substance used for the precise identification and quantification of **Etrimfos** residues in various samples, such as agricultural products and environmental matrices.^[1] This ensures that analytical laboratories can achieve accurate and reliable results, complying with regulatory standards for food and environmental safety.^[1] Its CAS number is 38260-54-7.^{[2][3]}

Q2: What is the best solvent for preparing **Etrimfos** standard solutions?

A2: **Etrimfos** in its pure form is unstable, but it is stable in dilute solutions made with non-polar solvents.^{[4][5]} It is completely miscible with a wide range of organic solvents including acetone, chloroform, ethanol, hexane, methanol, and xylene.^[4] Commercially prepared **Etrimfos** solutions are commonly available in solvents like cyclohexane, acetonitrile, or acetone.^{[1][6]} For long-term stability, non-polar solvents are recommended.^[4]

Q3: How should I store **Etrimfos** standard solutions?

A3: Proper storage is critical to prevent degradation.

- **Stock Solutions:** Store in tightly sealed, amber glass containers at low temperatures. Recommended temperatures range from 2-8°C to below -10°C.[7] Stored this way, stock solutions can be stable for up to three years.[7]
- **Working Solutions:** Store under the same conditions as stock solutions. Working standards stored below -10°C are reported to be stable for 2.5 years.[7] Commercial standards often specify storage at approximately 4°C.[8][9]

Q4: What is the stability and shelf life of **Etrimfos** solutions?

A4: The stability of **Etrimfos** is highly dependent on the solvent and pH.

- **In Solvents:** Dilute solutions in non-polar solvents are stable, with a potential shelf life of about two years at 20°C.[4]
- **In Water (Hydrolysis):** **Etrimfos** readily degrades in water.[4] Its half-life is significantly affected by pH; for example, at 25°C, the half-life is only 0.4 days at pH 3, but it increases to 15.7 days at pH 6 and 14 days at pH 9.[4]

Q5: Are there any known chemical incompatibilities for **Etrimfos**?

A5: Yes, **Etrimfos** is incompatible with most other insecticides and fungicides that are strongly alkaline.[4] Contact with such substances can lead to rapid degradation.

Data Presentation

Table 1: Physicochemical Properties of **Etrimfos**

Property	Value	Reference
CAS Number	38260-54-7	[2][3][8][10]
Molecular Formula	C10H17N2O4PS	[3][4][10]
Molecular Weight	292.29 g/mol	[3][4][10]
Appearance	Colorless oily liquid	[5][8]
Storage Temperature	2-8°C	

Table 2: Solubility of **Etrimfos**

Solvent	Solubility (at 23°C)	Reference
Water	40 mg/L	[4]
Organic Solvents	Miscible (Acetone, Chloroform, DMSO, Ethanol, Hexane, Methanol, Xylene)	[4]

Table 3: Hydrolytic Stability of **Etrimfos** (50 mg/L solution at 25°C)

pH	Half-Life (Days)	Reference
3	0.4	[4]
6	15.7	[4]
9	14.0	[4]

Experimental Protocols

Protocol 1: Preparation of a 1000 µg/mL **Etrimfos** Stock Solution in Hexane

This protocol describes the preparation of a primary stock solution from a neat (pure) **Etrimfos** standard.

Materials:

- **Etrimfos** (neat, analytical standard)
- Hexane (pesticide residue grade or equivalent)
- 10 mL Class A volumetric flask
- Analytical balance (readable to 0.01 mg)
- Glass Pasteur pipette or syringe
- Weighing boat or paper

Procedure:

- **Safety First:** Handle **Etrimfos** in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- **Weighing:** Accurately weigh approximately 10 mg of the neat **Etrimfos** standard into a clean weighing boat. Record the exact weight.
- **Transfer:** Carefully transfer the weighed **Etrimfos** into the 10 mL Class A volumetric flask.
- **Rinsing:** Use a small amount of hexane to rinse the weighing boat multiple times, transferring the rinse into the volumetric flask to ensure a complete quantitative transfer.
- **Dissolving:** Add approximately 5-7 mL of hexane to the flask. Gently swirl the flask to completely dissolve the **Etrimfos**.
- **Dilution to Volume:** Once dissolved, carefully add hexane to the flask until the bottom of the meniscus reaches the calibration mark.
- **Homogenization:** Cap the flask securely and invert it 15-20 times to ensure the solution is thoroughly mixed.
- **Calculation:** Calculate the precise concentration of the stock solution using the following formula: $\text{Concentration } (\mu\text{g/mL}) = (\text{Mass of Etrimfos in mg} \times \text{Purity}) / \text{Volume of flask in mL} \times 1000$

- Storage: Transfer the solution to a properly labeled amber glass vial with a PTFE-lined cap. Store at the recommended temperature (2-8°C).

Protocol 2: Preparation of Working Standards by Serial Dilution

Working standards for calibration curves are prepared by diluting the stock solution.

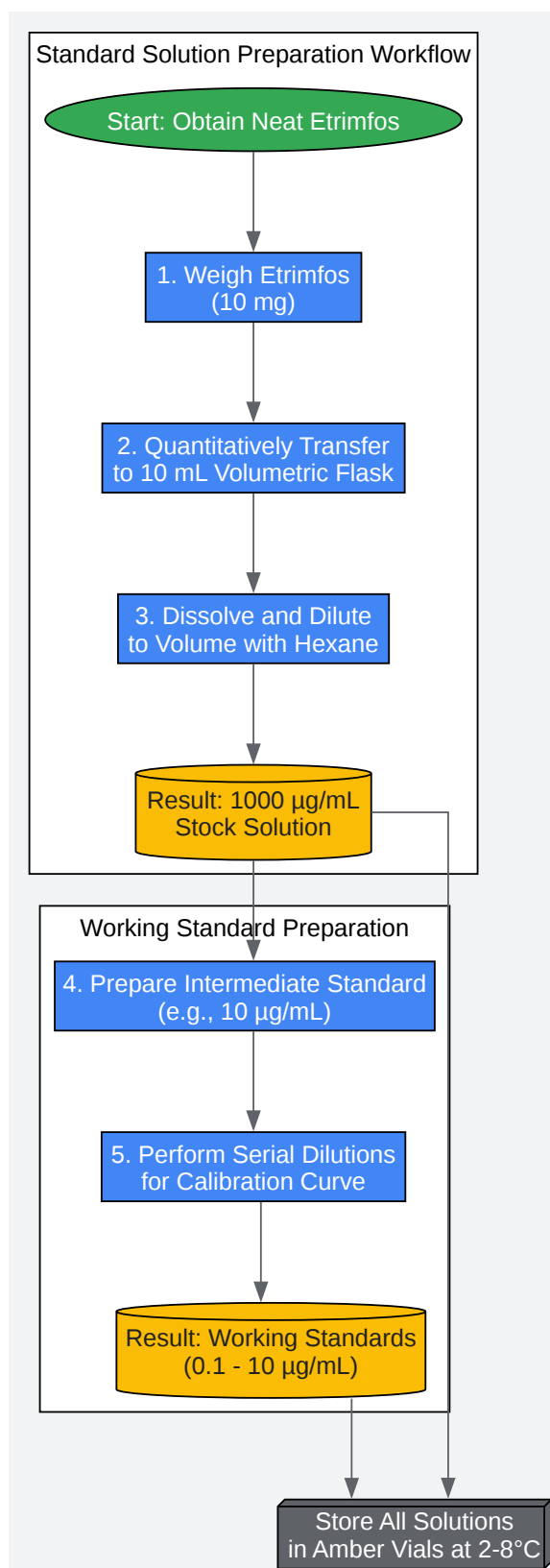
Materials:

- 1000 µg/mL **Etrimfos** stock solution
- Hexane (pesticide residue grade or equivalent)
- Assorted Class A volumetric flasks (e.g., 1 mL, 5 mL, 10 mL)
- Calibrated micropipettes

Procedure:

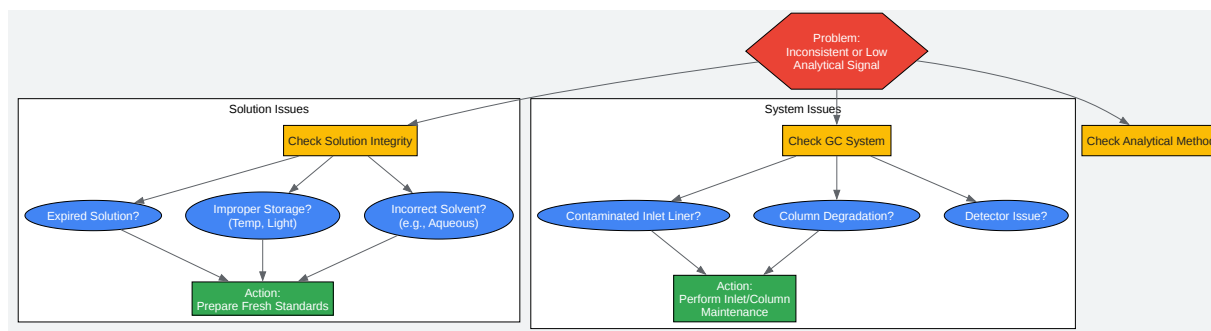
- Plan Dilution Series: Determine the desired concentrations for your calibration curve (e.g., 10, 5, 1, 0.5, 0.1 µg/mL).
- First Dilution: To prepare a 10 µg/mL intermediate standard, pipette 100 µL of the 1000 µg/mL stock solution into a 10 mL volumetric flask. Dilute to the mark with hexane and mix thoroughly.
- Subsequent Dilutions: Use the newly created intermediate standard to prepare the lower concentration standards. For example, to make a 1 µg/mL standard, pipette 1 mL of the 10 µg/mL solution into a 10 mL volumetric flask and dilute to the mark with hexane.
- Label and Store: Label each working standard with its concentration, preparation date, and initials. Store under the same conditions as the stock solution.

Visualized Workflows and Logic



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Caption: Workflow for preparing **Etrimfos** stock and working standards.



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Caption: Troubleshooting logic for poor **Etrimfos** analytical results.

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Decreasing analytical response over time.	<p>Solution Degradation: The standard may have expired or been stored improperly (e.g., wrong temperature, exposure to light, wrong solvent). Etrimfos is unstable in its pure form and degrades via hydrolysis.[4][5]</p>	Prepare a fresh set of working standards from your stock solution. If the problem persists, prepare a new stock solution. Always store solutions in amber vials at the recommended temperature. [7]
Poor peak shape (tailing) in Gas Chromatography (GC).	<p>Active Sites in GC System: Organophosphorus compounds can interact with active sites in the GC inlet liner or the front of the analytical column, causing peak tailing.[11]</p>	Deactivate the GC inlet by replacing the liner with a new, silanized one. Trim the first 10-15 cm of the analytical column. Ensure all system components are properly maintained. [11]
Appearance of unexpected peaks in the chromatogram.	<p>Degradation Products: The extra peaks may be from the breakdown of Etrimfos due to hydrolysis or interaction with alkaline substances.[4] Solvent Impurities: The solvent used for dilution may be contaminated.</p>	<p>Confirm the identity of the degradation products if possible (e.g., via GC-MS). Prepare fresh standards using a new bottle of high-purity, pesticide-grade solvent. Analyze a solvent blank to check for impurities.</p>
Inconsistent results between different solution batches.	<p>Preparation Error: Inaccuracies in weighing, pipetting, or dilution can lead to significant concentration differences between batches.</p>	<p>Follow a strict, validated protocol for solution preparation. Use calibrated analytical balances and Class A volumetric glassware or calibrated pipettes. Prepare a new batch and compare it against a certified reference material (CRM) if available.</p>

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